

Essential Safety and Handling Guide for ETB067 (Ethyl Tert-Butyl Ether)

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Compound of Interest

Compound Name: ETB067

Cat. No.: B1671372

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This guide provides immediate, essential safety and logistical information for handling **ETB067**, also known as Ethyl Tert-Butyl Ether (ETBE). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE) and Hazard Summary

ETB067 is a flammable liquid and vapor that can cause skin and serious eye irritation. Inhalation may lead to respiratory irritation or drowsiness. Adherence to proper PPE protocols is critical for safe handling.

Recommended Personal Protective Equipment:

Protection Type	Specification	Details
Eye/Face Protection	Chemical splash goggles or face shield	Must be worn at all times to prevent contact with eyes.
Skin Protection	Chemical-resistant gloves (Butyl rubber, Neoprene, Nitrile)	Inspect gloves for integrity before each use.
Protective clothing	Chemical-resistant apron or coveralls to prevent skin contact.	
Safety shoes and boots	Should be chemical-resistant.	
Respiratory Protection	Air-purifying respirator with organic vapor cartridges	Use in well-ventilated areas. If ventilation is inadequate, a self-contained breathing apparatus (SCBA) is required.

Safe Handling and Storage Protocol

2.1. Handling:

- Ventilation: Always handle **ETB067** in a well-ventilated area, preferably within a chemical fume hood.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.^[1]
^[2] Use non-sparking tools and explosion-proof equipment.^[2]
- Grounding: Take precautionary measures against static discharge by bonding and grounding all equipment.^[1]
- Personal Hygiene: Wash hands thoroughly after handling.^[2] Do not eat, drink, or smoke in the handling area.

2.2. Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.^[2]

- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[1]

Accidental Release and Exposure Measures

3.1. Spills:

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Shut off all ignition sources.[2] Use sand, earth, or other non-combustible absorbent material to contain the spill. Prevent entry into drains and waterways.[1]
- Cleanup: Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for disposal.

3.2. Exposure:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected area with soap and plenty of water for at least 15 minutes.[2] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1] Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[1]

Disposal Plan

Dispose of **ETB067** and its containers in accordance with all local, regional, national, and international regulations.[2] Contact a licensed professional waste disposal service to dispose of this material.

ETB067 Handling Workflow



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ETB067 Safe Handling Workflow Diagram.

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